bioactivity comparison of pyrazine amine derivatives

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Compound of Interest

Compound Name:	*N-tert-Butyl-5-chloropyrazin-2-amine*
Cat. No.:	*B13311140*

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Structural Rationale: The Causality of Bioactivity

As application scientists evaluate novel scaffolds, understanding the physical causality behind a molecule's bioactivity is critical. The versatility of aminopyrazines stems from their highly tunable physicochemical properties:

- Kinase Inhibition (Oncology): The nitrogen atom within the pyrazine ring and the adjacent primary amine act as a bidentate hydrogen bond donor-acceptor pair. This configuration perfectly mimics the adenine ring of ATP, allowing the scaffold to anchor deeply into the hinge region of the kinase ATP-binding pocket[3].

- Antimycobacterial Penetration (Infectious Disease): The mycobacterial cell wall is exceptionally thick and rich in mycolic acids. The bioactivity of pyrazine derivatives against Mycobacterium tuberculosis is heavily dependent on their partition coefficient (log P). Substitutions on the pyrazine ring (e.g., adding electron-withdrawing halogens or electron-donating methyl groups) directly modulate lipophilicity, dictating the molecule's ability to passively diffuse across biological barriers[4].

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Quantitative Bioactivity Comparison

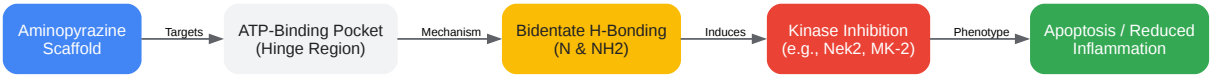
The following table synthesizes in vitro experimental data comparing the efficacy of distinct aminopyrazine structural classes against their respective biological targets.

Structural Class	Target / Application	Representative Modification	Bioactivity (IC50 / MIC)	Key Mechanistic Feature
Aminopyrazine Derivatives	MK-2 Kinase (Inflammation/Cancer)	Non-thiourea guanidine replacement	Sub-micromolar IC50	Suppresses LPS-stimulated TNFα production[5].
Piperidine-Aminopyrazines	Nek2 Mitotic Kinase (Oncology)	Cis-alkyl substitution on piperidine ring	Low nanomolar IC50	Binds to an unusual inactive "Tyr-down" kinase conformation[3].
3-Aminopyrazine-2-carboxamides	M. tuberculosis H37Rv	Benzyl/Phenyl substitution	MIC = 12.5 µg/mL	Modulated cytotoxicity via functional group substitution[1][6].
Pyrazine-2,5-dicarboxamides	M. tuberculosis H37Rv	3-methylphenyl substitution	63% Growth Inhibition	Activity driven by electron-donating power and log P tuning[4].

Oncology: Kinase Inhibition Profiling

Aminopyrazine derivatives have shown exceptional promise as inhibitors of mitogen-activated protein kinase-activated protein kinase 2 (MK-2)[5] and the mitotic kinase Nek2[3]. For instance, structural optimization of the piperidine ring attached to the aminopyrazine core led to compounds that bind to an unusual inactive conformation of Nek2, achieving high selectivity against related kinases like Plk1[3].

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Caption: Mechanistic pathway of aminopyrazine derivatives acting as ATP-competitive kinase inhibitors.

Experimental Protocol: Self-Validating Kinase Autophosphorylation Assay

To objectively evaluate the IC50 of novel aminopyrazine kinase inhibitors, the following self-validating radiometric assay is employed:

- Preparation: Incubate recombinant target kinase (e.g., Nek2) with serial dilutions of the aminopyrazine derivative in an assay buffer containing

  and DTT.

- Initiation: Add a substrate peptide and a mixture of cold ATP and[

  -

  P]ATP to initiate the reaction.

- Self-Validation (Mechanism Check): Run parallel assay plates with varying concentrations of cold ATP (e.g., 10 µM, 100 µM, 1 mM). Causality: If the compound is a true ATP-competitive inhibitor binding at the hinge region, the apparent IC50 will shift proportionally higher as ATP concentration increases. Failure to shift indicates allosteric binding or an assay artifact.

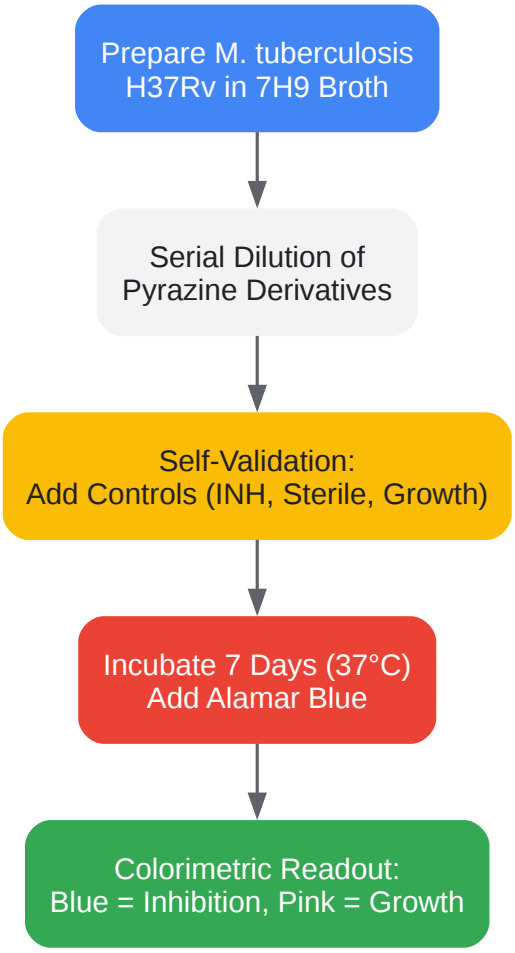
- Quenching & Readout: Stop the reaction by adding phosphoric acid. Transfer the mixture to a phosphocellulose filter plate, wash extensively to remove unbound ATP, and measure the incorporated

  P via liquid scintillation counting.

Infectious Disease: Antimycobacterial Evaluation

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Beyond oncology, the pyrazine scaffold is famous for its role in first-line tuberculosis treatment (Pyrazinamide). Modern derivatives, such as 3-aminopyrazine-2-carboxamides and pyrazine-2,5-dicarboxamides, are engineered to overcome resistance by fine-tuning lipophilicity[4][6]. Experimental data demonstrates that 3-(3-methylphenyl)-aminopyrazine-2,5-dicarboxamide achieves 63% inhibition of M. tuberculosis H37Rv, proving that electron-donating substituents on the benzene ring can significantly enhance cell wall penetration[4].



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Caption: Step-by-step logic and validation checkpoints for the Microplate Alamar Blue Assay (MABA).

Experimental Protocol: Microplate Alamar Blue Assay (MABA)

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To assess the Minimum Inhibitory Concentration (MIC) of aminopyrazine derivatives against mycobacteria, the MABA protocol provides a robust, colorimetric self-validating system:

- Inoculum Preparation: Cultivate M. tuberculosis H37Rv in Middlebrook 7H9 broth supplemented with OADC enrichment until the logarithmic growth phase is reached.
- Compound Plating: Dispense 2-fold serial dilutions of the pyrazine derivatives into a 96-well microtiter plate.
- Self-Validation (Control Implementation): Every plate must include three critical controls to validate the system:
  - Growth Control (Bacteria + No Drug): Ensures the bacteria are viable and capable of reducing the dye.
  - Sterile Control (Media + Dye Only): Ensures no background contamination is causing false-positive reduction.
  - Positive Control (Standard Drug, e.g., Isoniazid): Validates the sensitivity and dynamic range of the specific assay run.
- Incubation: Add the bacterial inoculum to the compound wells and incubate at 37°C for 7 days.
- Readout: Add Alamar Blue (resazurin) reagent and incubate for an additional 24 hours. A color shift from blue (oxidized state) to pink (reduced state) indicates bacterial respiration and growth. The MIC is defined as the lowest concentration of the derivative that prevents the color shift (remains blue).

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